

5-Methylindole (CAS 614-96-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Methylindole

Cat. No.: B121678

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Methylindole, a heterocyclic aromatic organic compound, is a versatile building block in medicinal chemistry and a molecule of significant interest for its diverse biological activities. This technical guide provides an in-depth overview of **5-methylindole**, encompassing its physicochemical and spectroscopic properties, detailed synthesis and experimental protocols, and its applications in drug discovery, with a focus on its role as a kinase inhibitor and antimicrobial agent. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in drug development and organic synthesis.

Physicochemical and Spectroscopic Properties

5-Methylindole is a white to slightly beige crystalline solid at room temperature.^{[1][2]} It is characterized by the following properties:

Table 1: Physicochemical Properties of **5-Methylindole**

Property	Value	Reference(s)
CAS Number	614-96-0	[3]
Molecular Formula	C ₉ H ₉ N	[4]
Molecular Weight	131.17 g/mol	[3]
Melting Point	58-62 °C	[5]
Boiling Point	267-269 °C at 760 mmHg	[5]
Density	1.11 g/cm ³	[5]
Solubility	Insoluble in water; slightly soluble in chloroform and methanol.	[1]
Appearance	White to slightly beige crystalline solid.	[1][2]
LogP	2.68-2.7	[5]

Spectroscopic Data:

The structural elucidation of **5-methylindole** is supported by various spectroscopic techniques.

Table 2: Spectroscopic Data of **5-Methylindole**

Technique	Key Data and Interpretation	Reference(s)
^1H NMR	Data available on PubChem.	[3]
^{13}C NMR	Data available on ChemicalBook and SpectraBase.	[2][6]
FTIR	The spectrum shows characteristic peaks for N-H stretching, C-H stretching of the aromatic ring and methyl group, and C=C stretching of the aromatic rings.	[1]
Mass Spectrometry	The mass spectrum typically shows a prominent molecular ion peak. Fragmentation patterns are characteristic of indole derivatives.	[3][7]

Synthesis and Experimental Protocols

The most common method for the synthesis of **5-methylindole** is the Fischer indole synthesis.

Fischer Indole Synthesis of 5-Methylindole

The Fischer indole synthesis involves the reaction of a phenylhydrazine with an aldehyde or ketone under acidic conditions.[8][9]

Experimental Protocol:

Materials:

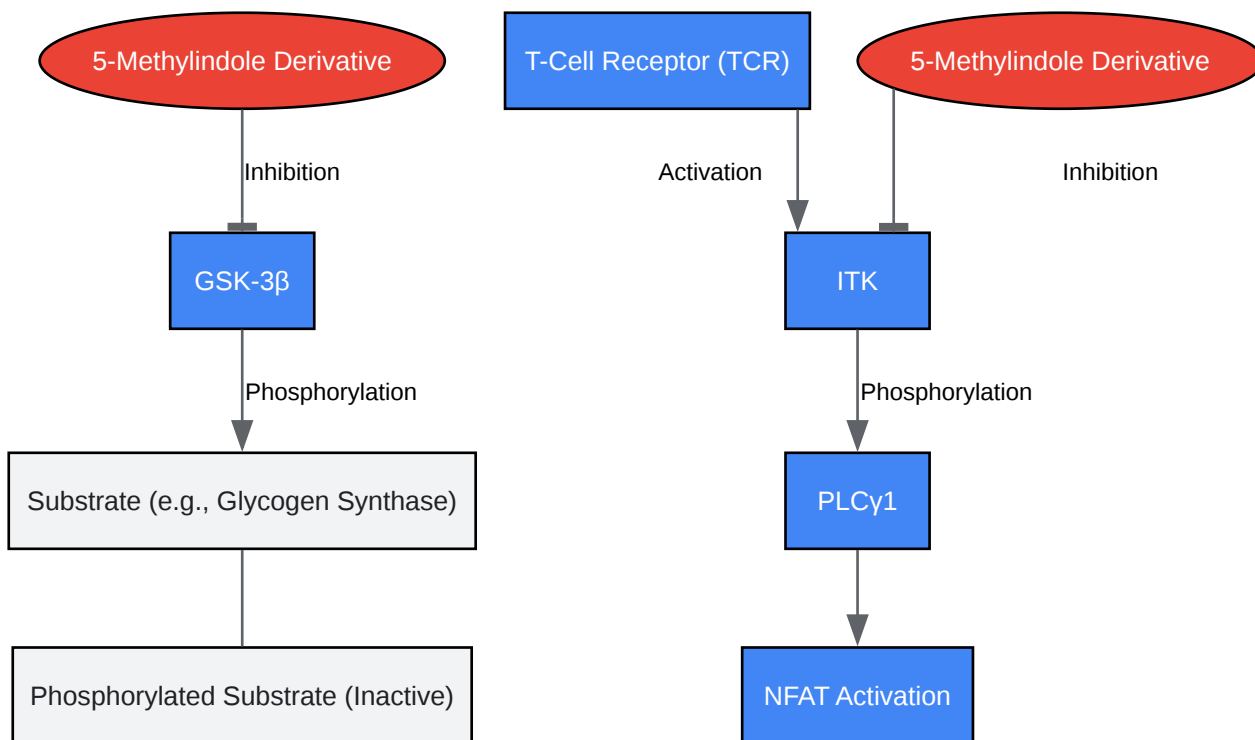
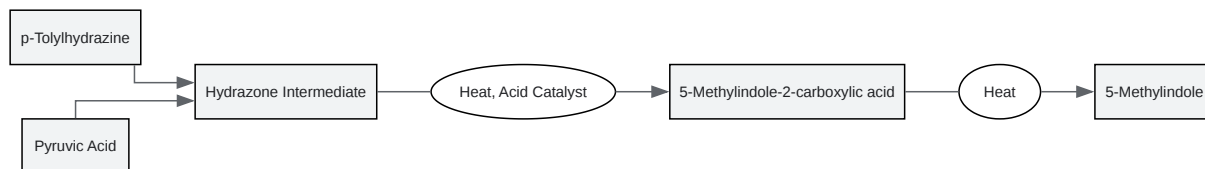
- p-Tolylhydrazine hydrochloride
- Pyruvic acid

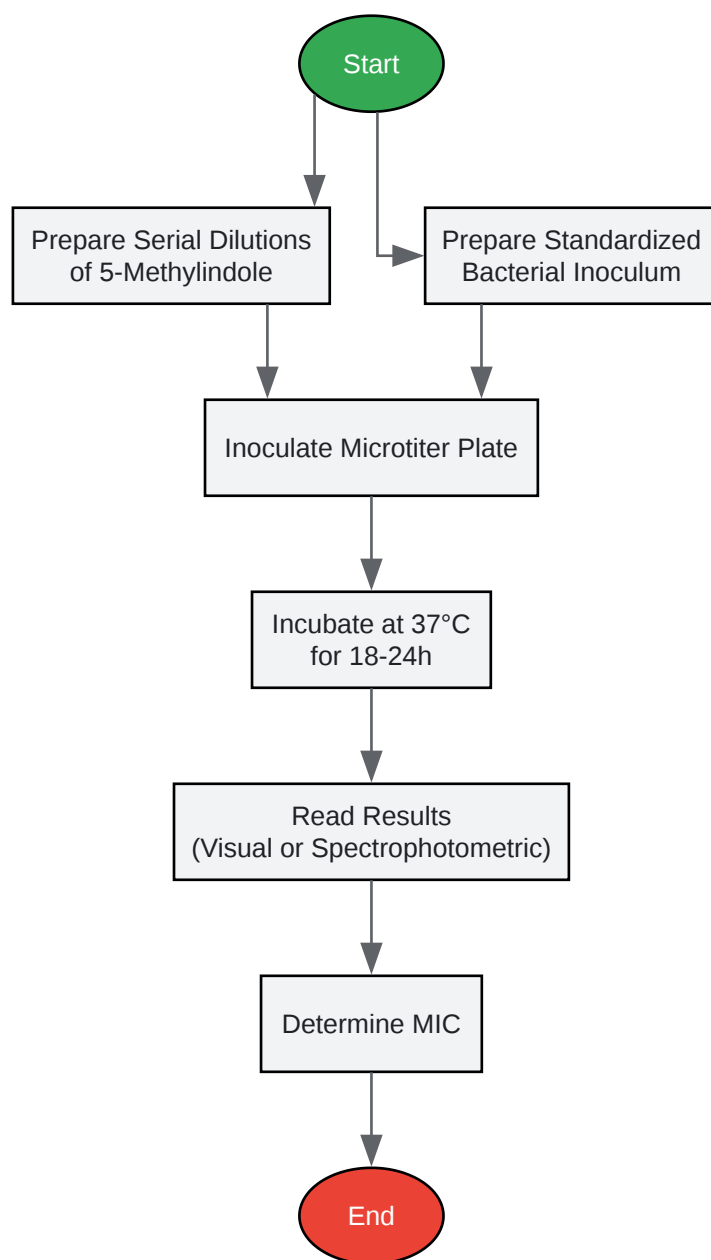
- Glacial acetic acid
- Sodium hydroxide solution
- Ethanol
- Hydrochloric acid

Procedure:

- **Hydrazone Formation:** A mixture of p-tolylhydrazine hydrochloride and pyruvic acid in aqueous ethanol is refluxed to form the corresponding hydrazone.
- **Indolization:** The isolated hydrazone is heated in glacial acetic acid. The reaction mixture is then poured into water.
- **Work-up:** The resulting solid is collected by filtration, washed with water, and then dissolved in a suitable organic solvent.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to yield **5-methylindole-2-carboxylic acid**.
- **Decarboxylation:** The **5-methylindole-2-carboxylic acid** is then heated at a high temperature to induce decarboxylation, yielding **5-methylindole**.

Workflow for Fischer Indole Synthesis:





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- To cite this document: BenchChem. [5-Methylindole (CAS 614-96-0): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121678#5-methylindole-cas-number-614-96-0]

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